

In-Depth Technical Guide to the Physicochemical Properties of 2-(Dimethylamino)ethanesulfonamide

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Compound of Interest

Compound Name: 2-(Dimethylamino)ethanesulfonamide

Cat. No.: B1279930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **2-(Dimethylamino)ethanesulfonamide**. The information is presented to support research, development, and application of this compound.

Core Physicochemical Data

The following table summarizes the available quantitative data for **2-(Dimethylamino)ethanesulfonamide**. It is important to note that while some experimental data is available, several key physicochemical parameters have not been reported in publicly accessible literature. For these missing values, in silico prediction using computational models is recommended.

Property	Value	Data Type	Source
Molecular Formula	C ₄ H ₁₂ N ₂ O ₂ S	Experimental	Biosynth
Molecular Weight	152.22 g/mol	Experimental	Biosynth, BLD Pharm[1][2]
Melting Point	96 °C	Experimental	Biosynth[1]
Boiling Point	Data not available	-	-
Aqueous Solubility	Data not available	-	-
pKa	Data not available	-	-
LogP	Data not available	-	-

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of physicochemical properties. Below is a generalized protocol for a key experimental procedure.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely used and reliable technique for this measurement.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **2-(Dimethylamino)ethanesulfonamide** (finely powdered)
- Mortar and pestle
- Spatula

Procedure:

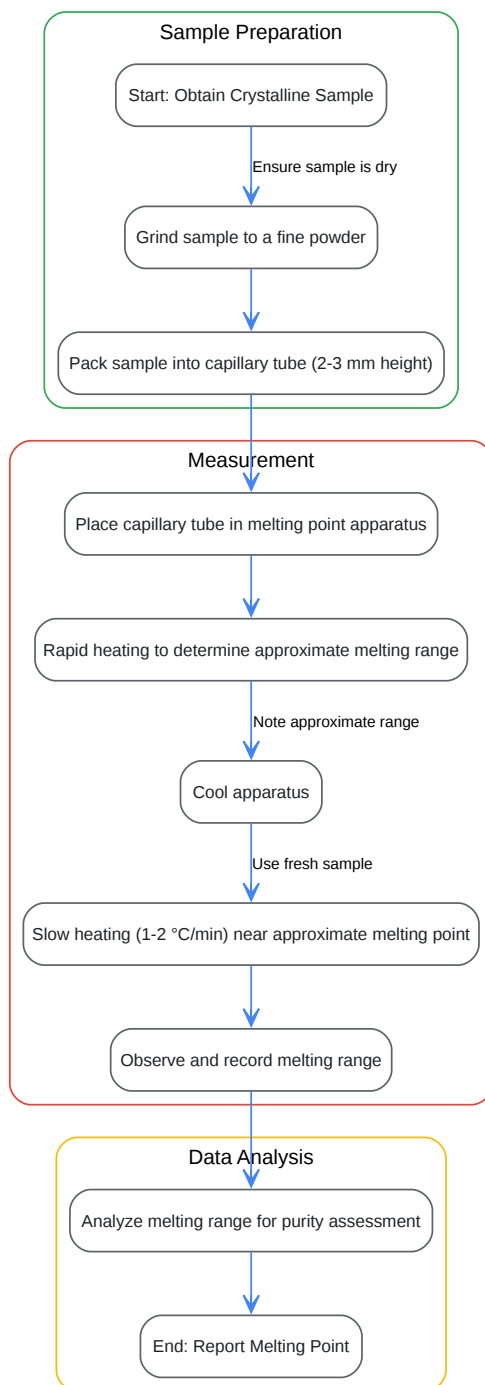
- **Sample Preparation:** A small amount of the crystalline **2-(Dimethylamino)ethanesulfonamide** is placed in a mortar and finely ground to a powder to ensure uniform packing and heat transfer.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm in height is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Initial Rapid Heating:** The apparatus is heated at a rapid rate (e.g., 10-20 °C/min) to quickly determine an approximate melting range. The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are noted.
- **Accurate Determination:** The apparatus is allowed to cool. A fresh capillary tube with the sample is prepared. The apparatus is then heated rapidly to a temperature approximately 20 °C below the previously observed approximate melting point.
- **Slow Heating and Observation:** The heating rate is then reduced to 1-2 °C/min. The sample is observed carefully through the magnifying lens.
- **Recording the Melting Range:** The temperature at which the first sign of melting (the appearance of liquid) is observed is recorded as the lower limit of the melting range. The temperature at which the last solid crystal melts is recorded as the upper limit.
- **Purity Assessment:** A sharp melting range (typically ≤ 1 °C) is indicative of a pure compound. A broad melting range often suggests the presence of impurities.

Mandatory Visualizations

Experimental Workflow: Melting Point Determination

The following diagram illustrates the logical steps involved in determining the melting point of a solid organic compound using the capillary method.

Experimental Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of a solid.

Biological Activity and Signaling Pathways

A comprehensive search of scientific literature and databases did not yield any specific reports on the biological activity or mechanism of action for **2-(Dimethylamino)ethanesulfonamide**. Therefore, a signaling pathway diagram is not applicable at this time. Further research would be required to investigate the potential biological effects of this compound.

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References

- 1. 2-(Dimethylamino)ethanesulfonic acid CAS#: 637-95-6 [m.chemicalbook.com]
- 2. Computational prediction of drug solubility in water-based systems: Qualitative and quantitative approaches used in the current drug discovery and development setting - PMC [pmc.ncbi.nlm.nih.gov]
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